

# Pegasus WMS resource allocation and management tips.

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### **Pegasus WMS Technical Support Center**

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in effectively allocating and managing resources for their **Pegasus** Workflow Management System (WMS) experiments.

### Frequently Asked Questions (FAQs)

Q1: What is **Pegasus** WMS and how does it help in scientific workflows?

**Pegasus** WMS is a system that maps and executes scientific workflows across various computational environments, including laptops, campus clusters, Grids, and clouds.[1] It simplifies complex computational tasks by allowing scientists to define workflows at a high level, without needing to manage the low-level details of the execution environment.[1][2] **Pegasus** automatically handles data management, locating necessary input data and computational resources for the workflow to run.[1][2][3] It also offers features like performance optimization, scalability for workflows up to 1 million tasks, and provenance tracking.[2][4]

Q2: What are the key features of **Pegasus** WMS for resource management?

**Pegasus** WMS offers several features to manage and optimize computational resources efficiently:



- Portability and Reuse: Workflows can be executed in different environments without modification.[2][4]
- Performance Optimization: The **Pegasus** mapper can reorder, group, and prioritize tasks to enhance overall workflow performance.[2][4][5]
- Scalability: **Pegasus** can scale both the size of the workflow and the number of resources it is distributed over.[1][2][4]
- Data Management: It automates replica selection, data transfers, and output registrations.[1]
   [4][6]
- Fault Tolerance: **Pegasus** automatically retries failed jobs and data transfers. In case of non-recoverable failures, it provides debugging tools and can generate a rescue workflow.[1][3][4]

### **Troubleshooting Guides**

## Issue 1: My workflow with many short-duration jobs is running inefficiently.

Cause: High overhead from scheduling, data transfers, and other management tasks can become significant for jobs that have a short execution time.[7] The overhead for each job on a grid environment can be 60 seconds or more, which is inefficient for jobs that run for only a few seconds.[4][7]

Solution: Job Clustering

**Pegasus** can group multiple small, independent jobs into a single larger job to reduce overhead. This is known as job clustering.[4][7] It is generally recommended that jobs should run for at least 10 minutes to make the scheduling overhead worthwhile.[4][7]

Job Clustering Strategies:



Clustering Strategy	Description	When to Use
Horizontal Clustering	Clusters jobs at the same level of the workflow.	When you have many independent tasks that can run in parallel.
Runtime Clustering	Clusters jobs based on their expected runtime to create clustered jobs of a specified duration.	When you have jobs with varying runtimes and want to create more uniform, longer-running clustered jobs.[4]
Label Clustering	Allows the user to explicitly label sub-graphs within the workflow to be clustered into a single job.	For fine-grained control over which specific groups of jobs are clustered together.[4][7]

To enable job clustering, use the --cluster option with the **pegasus**-plan command.

## Issue 2: How do I manage large datasets and their movement within my workflow?

Cause: Scientific workflows, particularly in fields like drug development, often involve large volumes of data that need to be efficiently staged in and out of computational resources.

Solution: **Pegasus** Data Management Features

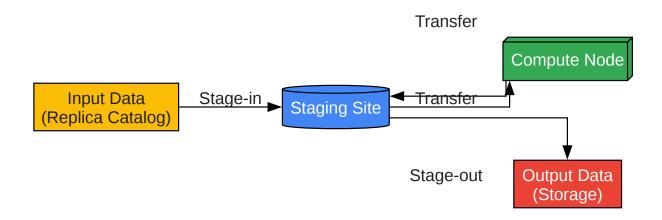
**Pegasus** provides robust data management capabilities to handle large datasets automatically. [6]

- Replica Selection: Pegasus can query a Replica Catalog to find all physical locations (replicas) of a required input file and then select the best one for the job based on a configurable strategy.[6]
- Data Staging Configuration: You can configure how data is transferred. For instance, you can set up a staging site to pre-stage data or use different transfer protocols.
- Cleanup: Pegasus can automatically add cleanup jobs to the workflow to remove intermediate data that is no longer needed, which is crucial for workflows on storage-



constrained resources.[1][2][4]

Data Staging Workflow:



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Caption: Data staging process in a Pegasus workflow.

## Issue 3: My workflow failed. How can I debug it and recover?

Cause: Workflow failures can occur due to various reasons, including resource unavailability, job execution errors, or data transfer failures.

Solution: **Pegasus** Monitoring and Debugging Tools

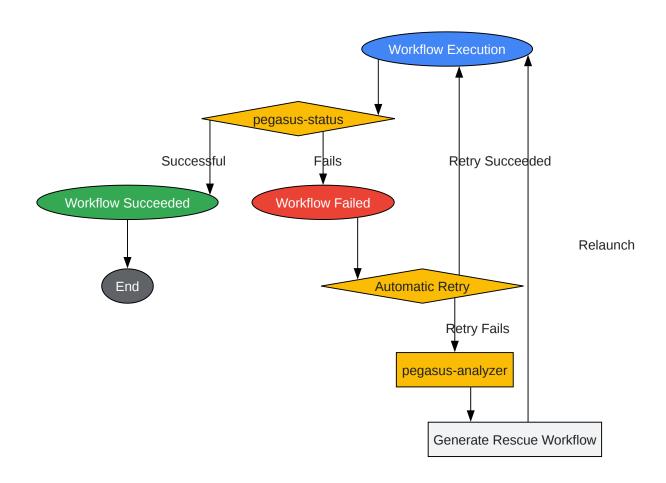
Pegasus provides a suite of tools to monitor, debug, and recover from workflow failures.[3][4]

- pegasus-status: This command allows you to monitor the real-time progress of your workflow.[8]
- pegasus-analyzer: If a workflow fails, this tool helps in debugging by identifying the failed
  jobs and providing access to their output and error logs.[4]
- Automatic Retries: Pegasus can be configured to automatically retry failed jobs and data transfers a certain number of times.[3][4]



• Rescue Workflows: For non-recoverable failures, **Pegasus** can generate a "rescue workflow" that only contains the parts of the workflow that did not complete successfully.[3][4]

Troubleshooting Workflow:



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Caption: A logical workflow for troubleshooting failed **Pegasus** experiments.

## **Experimental Protocols**

Protocol 1: Optimizing a Workflow with Short Jobs using Job Clustering



Objective: To improve the efficiency of a workflow containing a large number of short-duration computational tasks.

#### Methodology:

- Characterize Job Runtimes: Before applying clustering, analyze the runtime of individual jobs in your workflow. This can be done by running a small-scale version of the workflow and using **pegasus**-statistics to analyze the provenance data.[1]
- Choose a Clustering Strategy: Based on the workflow structure and job characteristics, select an appropriate clustering strategy (Horizontal, Runtime, or Label). For a workflow with many independent jobs of similar short runtimes, Horizontal clustering is a good starting point.
- Configure Clustering in **pegasus**-plan: When planning the workflow, use the -C or --cluster command-line option followed by the chosen clustering method (e.g., horizontal). You can also specify the number of jobs to be clustered together.
- Execute and Monitor: Submit the clustered workflow. Use pegasus-status to monitor its
  progress and pegasus-statistics after completion to compare the performance with the nonclustered version.

Protocol 2: Debugging a Failed Workflow

Objective: To identify the root cause of a workflow failure and recover the execution.

#### Methodology:

- Check Workflow Status: After a failure is reported, run **pegasus**-status -I to get a summary of the job states. This will show how many jobs failed.
- Analyze the Failure: Execute pegasus-analyzer. This tool will pinpoint the exact jobs that
  failed, provide the exit codes, and show the paths to the standard output and error files for
  each failed job.[4]
- Examine Job Logs: Review the stdout and stderr files for the failed jobs to understand the specific error message (e.g., application error, file not found, permission denied).



- Address the Root Cause: Based on the error, take corrective action. This might involve fixing
  a bug in the application code, correcting file paths in the replica catalog, or adjusting
  resource requests.
- Relaunch the Workflow: If the failure was transient, you might be able to simply rerun the
  rescue workflow generated by **Pegasus**. If code or configuration changes were made, you
  may need to re-plan and run the entire workflow.

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